

Spectroscopic and Biological Insights into Bakkenolide D: A Technical Guide

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Compound of Interest

Compound Name: *Bakkenolide D*

Cat. No.: *B096290*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Bakkenolide D**, a sesquiterpene lactone of significant interest. The information presented herein is intended to serve as a core resource for researchers engaged in natural product chemistry, pharmacology, and drug development. This document details the nuclear magnetic resonance (NMR) and mass spectrometry (MS) data for **Bakkenolide D**, outlines the experimental protocols for its isolation and characterization, and visualizes its role as a bacterial neuraminidase inhibitor.

Core Spectroscopic Data

The structural elucidation of **Bakkenolide D** has been achieved through extensive spectroscopic analysis. The following tables summarize the ^1H and ^{13}C NMR data, providing a detailed fingerprint of the molecule's chemical environment.

Table 1: ^1H NMR Spectroscopic Data for Bakkenolide D (700 MHz, CDCl_3)

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
1	5.72	d	11.2
2	2.19	m	
3	1.83	m	
4	1.45	m	
5	2.75	m	
6 α	1.68	m	
6 β	1.55	m	
9	5.25	d	4.9
10	2.05	m	
11	1.08	d	
13	4.85	s	
13'	4.75	s	
14	0.95	s	
15	1.05	d	
2'	6.05	d	
3'	7.85	d	15.4
1'-SCH ₃	2.50	s	

Table 2: ¹³C NMR Spectroscopic Data for Bakkenolide D (175 MHz, CDCl₃)

Position	Chemical Shift (δ , ppm)
1	75.5
2	34.5
3	28.0
4	41.2
5	50.1
6	25.5
7	45.0
8	175.0
9	78.5
10	39.5
11	15.0
12	170.1
13	108.0
14	20.5
15	16.0
1'	166.0
2'	118.0
3'	145.0
1'-SCH ₃	15.5

Mass Spectrometry Data

High-resolution mass spectrometry provides crucial information for confirming the molecular formula of **Bakkenolide D**.

- HR-ESI-MS: m/z 409.1523 $[M+H]^+$ (Calculated for C₂₁H₂₉O₆S, 409.1528)

Experimental Protocols

The following protocols describe the methodologies used for the isolation and spectroscopic analysis of **Bakkenolide D** from natural sources.

Isolation of Bakkenolide D from *Petasites japonicus*

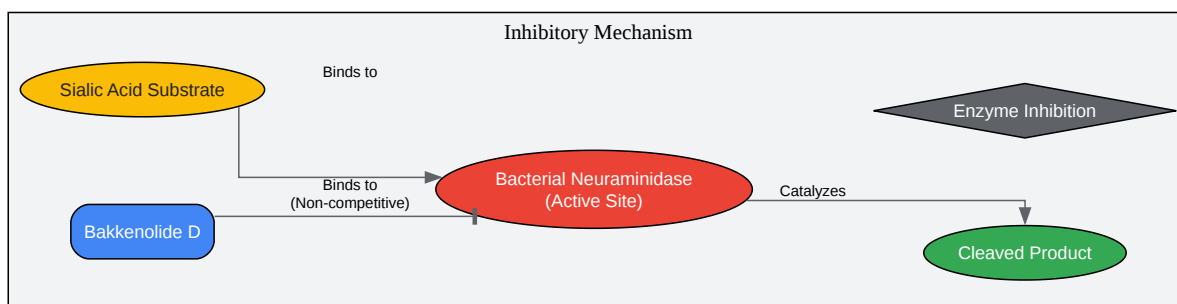
- **Extraction:** The dried and powdered leaves and stems of *Petasites japonicus* (1.6 kg) were extracted with methanol at room temperature twice over a period of six days. The solvent was then removed under reduced pressure to yield a residue (33.9 g).
- **Fractionation:** The methanol extract was passed through a Diaion HP-20 column and partitioned successively with n-hexane, chloroform, ethyl acetate, and n-butanol. The n-butanol soluble fraction, which showed enzymatic inhibition against bacterial neuraminidase, was selected for further purification.
- **Chromatography:**
 - The active n-butanol fraction (11.4 g) was subjected to silica gel column chromatography using a CHCl_3 :MeOH (25:1) eluent to yield five fractions (PB1–PB5).
 - Fraction PB3 (1.7 g) was further separated by chromatography over a Sephadex LH-20 column with 95% methanol. The resulting sub-fractions were re-chromatographed on a Sephadex LH-20 column with 85% aqueous methanol.
 - Final purification of the target sub-fractions was achieved by preparative HPLC using 70% aqueous methanol as the mobile phase to yield pure **Bakkenolide D** (17 mg).

Spectroscopic Analysis

- **NMR Spectroscopy:** ^1H -NMR, ^{13}C -NMR, DEPT, and HMBC spectra were recorded on a 700 MHz spectrometer. Chemical shifts are reported in parts per million (ppm) relative to the solvent peak (CDCl_3 : δH 7.26, δC 77.0).
- **Mass Spectrometry:** High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) was performed to determine the accurate mass and molecular formula of the compound.

Biological Activity: Neuraminidase Inhibition

Bakkenolide D has been identified as an inhibitor of bacterial neuraminidase, an enzyme crucial for the pathogenesis of certain bacteria. Understanding this inhibitory activity is vital for the development of new antibacterial agents.



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Caption: Inhibition of Bacterial Neuraminidase by **Bakkenolide D**.

This guide provides foundational data and methodologies for researchers working with **Bakkenolide D**. The detailed spectroscopic information serves as a reference for compound identification and quality control, while the outlined biological activity highlights a potential avenue for therapeutic development.

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